

Isolongifolene extraction optimization from plant sources

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Compound Focus: Isolongifolene

CAS No.: 1135-66-6

Cat. No.: S1504220

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Key Technical Data & Properties of Isolongifolene

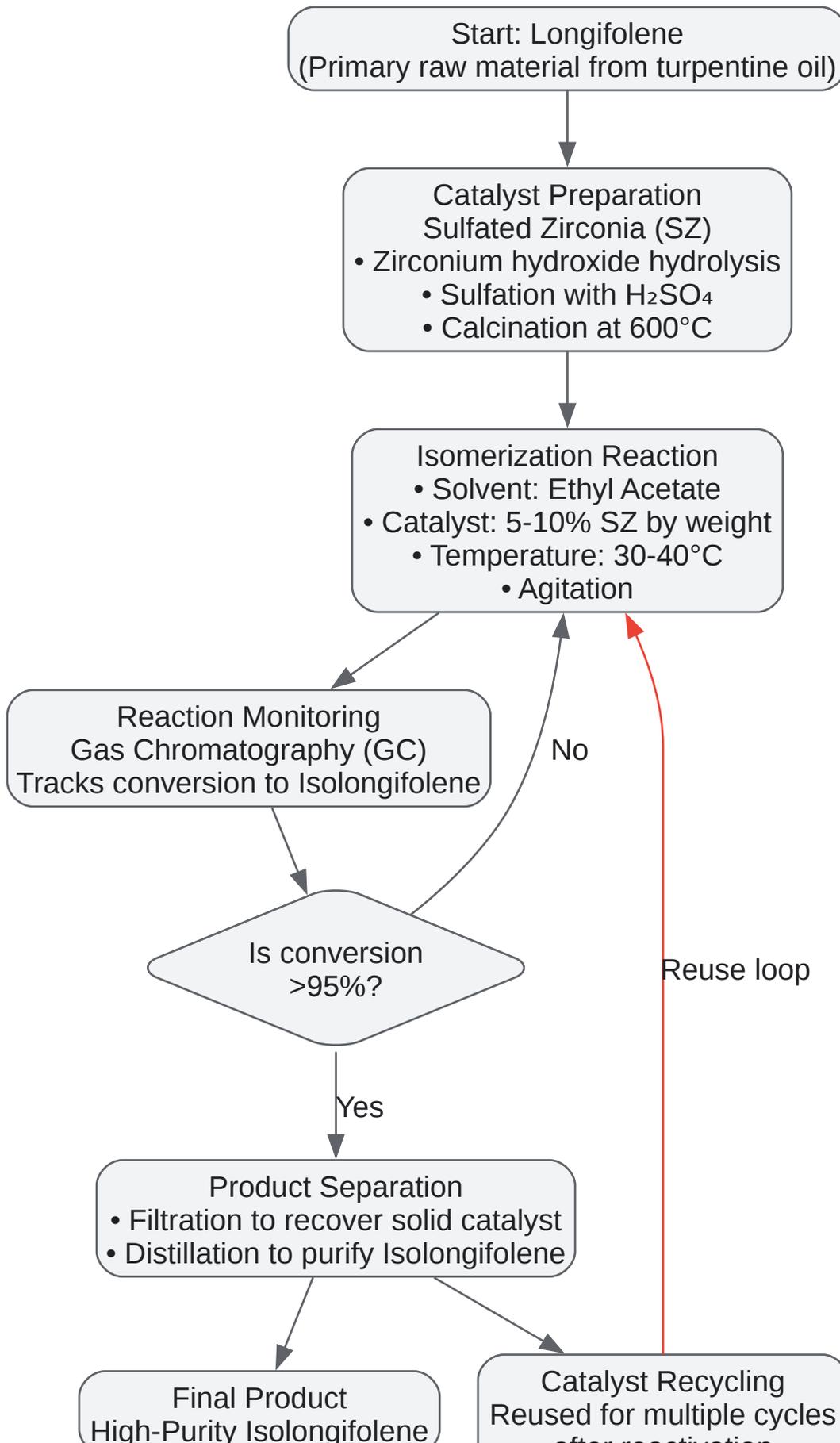
For researchers, having key quantitative data is essential for process design and troubleshooting. The table below summarizes fundamental properties of **isolongifolene**.

Property	Value / Description	Relevance to Extraction & Experimentation
Chemical Name	(-)-Isolongifolene [1]	Precise identification for sourcing and literature searches.
CAS Number	1135-66-6 [1]	Unique identifier for ordering and regulatory purposes.
Molecular Formula	C ₁₅ H ₂₄ [1]	Determines molecular weight (204.36 g/mol) for calculations.
Physical Form	Colorless to pale yellow clear liquid [1]	Aids in visual identification and purity assessment.
Odor Profile	Woody, dusty, amber, incense [1]	Key for quality control in fragrance-related applications.

Property	Value / Description	Relevance to Extraction & Experimentation
Boiling Point	255-257 °C @ 760 mmHg [1]	Critical for distillation and purification parameter setup.
Flash Point	102.22 °C (216 °F) [1]	Vital for establishing laboratory safety protocols.
Solubility	0.1401 mg/L in water @ 25°C; soluble in alcohol [1]	Guides solvent selection for extraction and formulation.

Experimental Workflow: Catalytic Isolongifolene Synthesis

A common industrial method for producing **isolongifolene** is the catalytic isomerization of longifolene, a more abundant terpene found in turpentine oil [2] [3]. The following diagram illustrates a patented optimized workflow using a sulfated zirconia catalyst, which offers high conversion efficiency and reusability [2].



after reactivation

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Key Advantages of This Protocol:

- **High Efficiency:** The sulfated zirconia solid superacid catalyst provides high conversion rates (exceeding 95%) and selectivity for **isolongifolene** [2].
- **Reusability:** The solid catalyst can be filtered, reactivated, and reused for multiple reaction cycles, making the process more economical and sustainable [2].
- **Mild Conditions:** The reaction proceeds effectively at relatively low temperatures (30-40°C), reducing energy consumption [2].

Frequently Asked Questions for Researchers

Q1: What are the common industrial sources of isolongifolene? **Isolongifolene** is primarily derived from plant sources, notably from the conifer family and Indian turpentine oil (*Pinus longifolia* Roxb.) [4] [3]. It can also be isolated from the leaves of the herb *Murraya koenigii* [5] [6]. Industrially, it is more commonly synthesized via the catalytic isomerization of longifolene, a major component of turpentine, as this provides a more scalable and consistent supply [2] [3].

Q2: How can I improve the yield and purity of my isolongifolene extraction or synthesis? Based on the patented process [2]:

- **Catalyst Optimization:** Using a nano-crystalline sulfated zirconia catalyst has been shown to provide high activity and stability.
- **Reaction Conditions:** Maintain precise control over temperature (30-75°C is a typical range for such reactions) and use an appropriate solvent like ethyl acetate [2] [3].
- **Process Monitoring:** Employ gas chromatography (GC) to monitor the reaction progress in real-time, allowing you to stop it at peak conversion and minimize by-products [2] [3].

Q3: What safety precautions should be taken when handling isolongifolene? While comprehensive toxicological data is limited in the search results, the available safety information classifies it as an irritant (Xi) [1]. Standard safety protocols should include:

- **Personal Protective Equipment (PPE):** Wear suitable protective clothing, gloves, and eye protection.
- **Ventilation:** Work in a well-ventilated area or a fume hood.

- **High-Temperature Care:** Be cautious of its high boiling point and flash point (102°C) during any heating or distillation steps [1].

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